Application Notes and Protocols for MFH290 Stock Solution Preparation

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Compound of Interest

Compound Name:	*MFH290*
Cat. No.:	*B11932887*

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Introduction

MFH290 is a potent, selective, and covalent inhibitor of cyclin-dependent kinase 12 (CDK12) and cyclin-dependent kinase 13 (CDK13).[1][2] It functions by forming a covalent bond with Cysteine-1039 in the active site of CDK12, leading to the inhibition of RNA Polymerase II C-terminal domain (CTD) phosphorylation at the Serine-2 position.[1][2] This targeted inhibition disrupts the expression of key DNA damage response (DDR) genes, making **MFH290** a valuable tool for cancer research, particularly in combination with PARP inhibitors.[2][3] Accurate preparation of a stock solution is the first critical step for reliable and reproducible in vitro and in vivo experimental results.

Data Presentation

The following table summarizes the key quantitative data for **MFH290**.

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Parameter	Value	Source
Molecular Formula	$C_{26}H_{31}N_5O_3S_2$	[3][4]
Molecular Weight	525.69 g/mol	[4]
CAS Number	2088715-91-5	[1][3]
Purity	>98% (typical)	[1]
Recommended Solvent	DMSO	[5]
Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 6 months	[1]
Solid Compound Storage	-20°C for up to 3 years; 4°C for up to 2 years	[5]

Experimental Protocols

Materials:

- **MFH290** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Centrifuge

Protocol for Preparing a 10 mM **MFH290** Stock Solution:

- Acclimatization: Before opening, allow the vial of **MFH290** powder to equilibrate to room temperature for at least 60 minutes.[6] This prevents condensation from forming on the compound.

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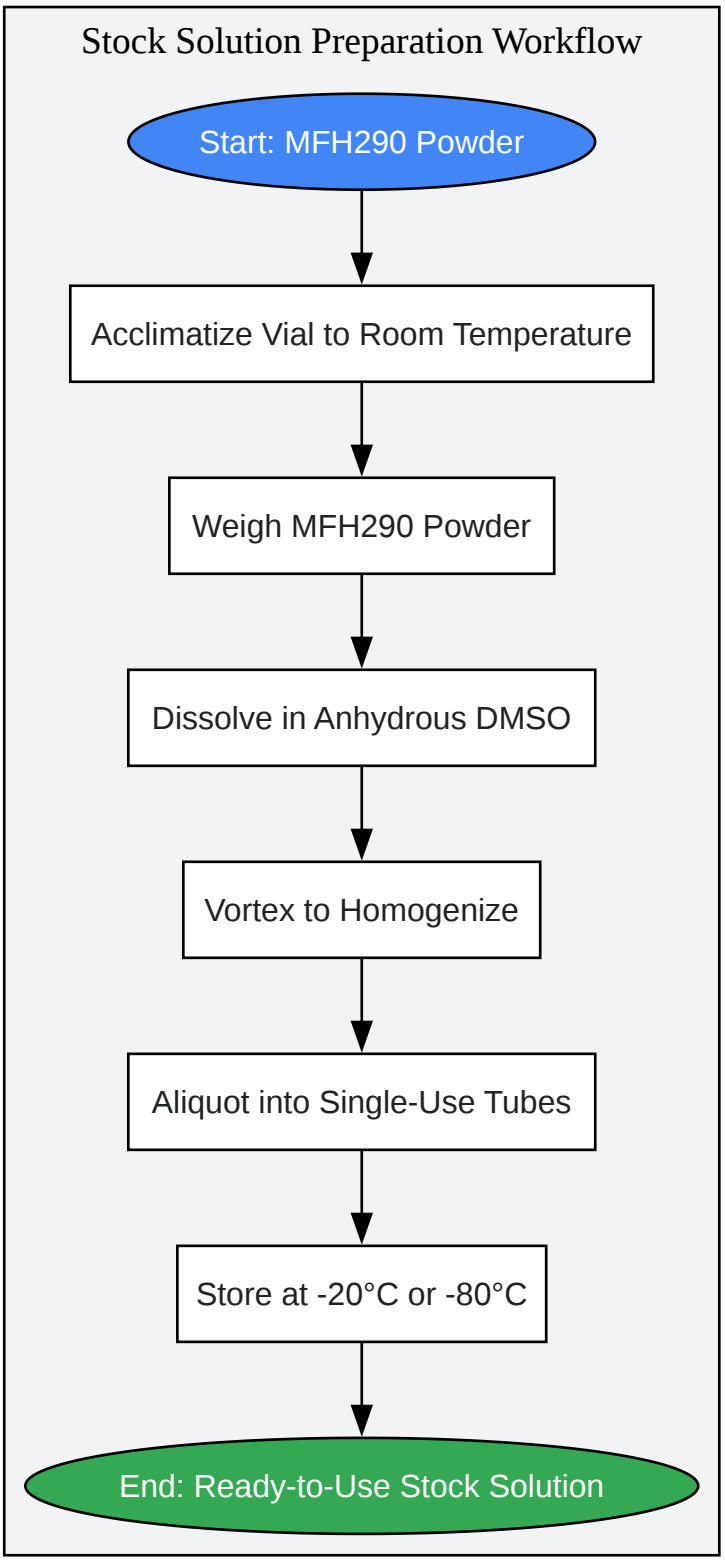
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **MFH290** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 5.26 mg of **MFH290** (see calculation below). For accuracy, it is recommended to weigh a larger amount (e.g., 10.52 mg) and dissolve it in a larger volume (e.g., 2 mL) to minimize weighing errors.[7]
    - Calculation:
        - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
        - Mass (mg) = 10 mmol/L x 0.001 L x 525.69 g/mol x 1000 mg/g = 5.2569 mg
- Dissolution: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **MFH290** powder.
- Mixing: Vortex the solution for 1-2 minutes until the **MFH290** is completely dissolved. A brief centrifugation might be necessary to collect all the powder from the walls of the tube before adding the solvent.[5]
- Aliquoting: To avoid repeated freeze-thaw cycles which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[1][5]
- Storage: Store the aliquots in tightly sealed vials at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1] When ready to use, thaw an aliquot at room temperature.

Protocol for Preparing Working Solutions:

For cell-based assays, the DMSO stock solution should be serially diluted in the appropriate cell culture medium to the final desired concentration.[5] It is crucial to ensure that the final concentration of DMSO in the culture medium is less than 0.5% to avoid solvent-induced cytotoxicity.[5] A vehicle control (medium with the same final concentration of DMSO) should always be included in the experiment.

Visualizations

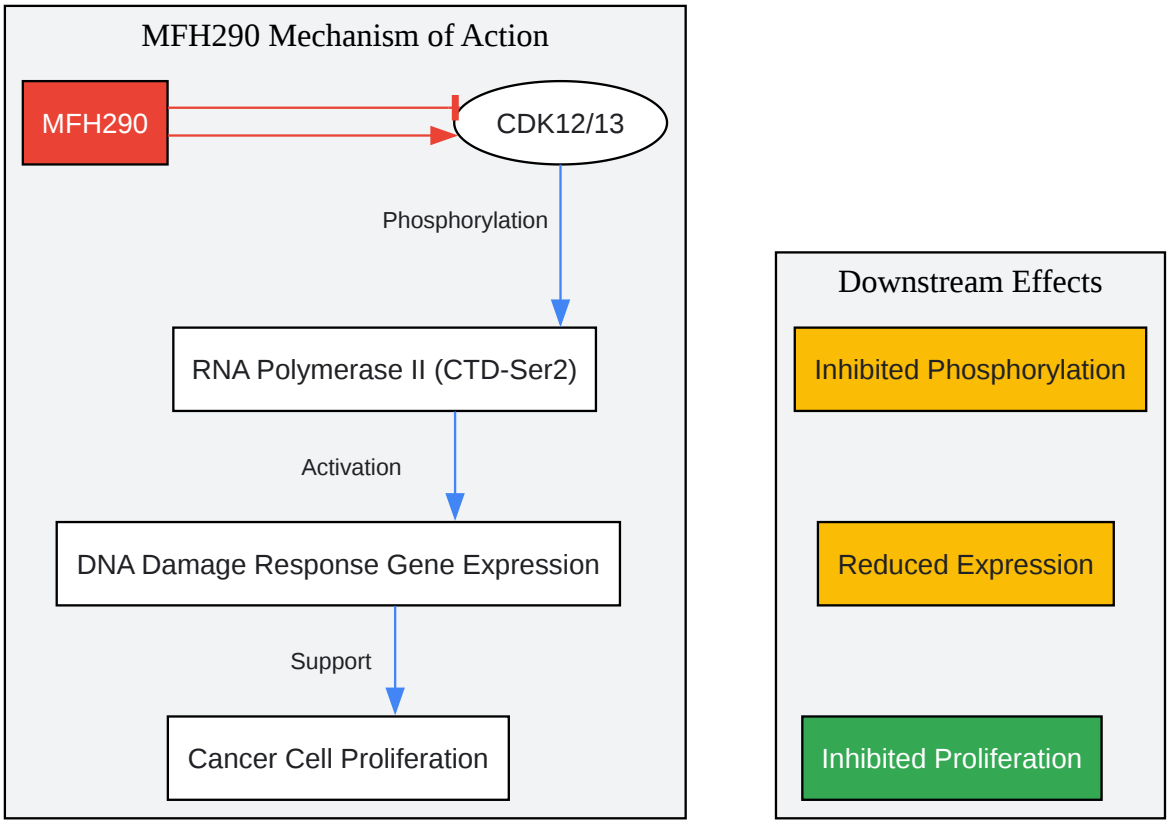
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Caption: Workflow for the preparation of an **MFH290** stock solution.

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Caption: Simplified signaling pathway showing the inhibitory action of **MFH290**.

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